

# Safe handling and storage procedures for 2,3-Dimethyl-2-butene

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## Compound of Interest

Compound Name: 2,3-Dimethyl-2-butene

Cat. No.: B165504

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## Technical Support Center: 2,3-Dimethyl-2-butene

This guide provides essential safety information, troubleshooting, and frequently asked questions for handling and storing **2,3-Dimethyl-2-butene** in a research and development setting.

## Frequently Asked Questions (FAQs)

### General Safety and Hazards

Q1: What are the primary hazards associated with **2,3-Dimethyl-2-butene**?

A1: **2,3-Dimethyl-2-butene** is a highly flammable liquid and vapor[1][2]. Its vapors can form explosive mixtures with air and may travel to an ignition source and flash back[3]. It may also be fatal if swallowed and enters the airways due to the risk of aspiration[2][4]. While its toxicological properties have not been thoroughly investigated, it may cause skin and eye irritation[5][3].

Q2: What happens if **2,3-Dimethyl-2-butene** is exposed to heat or flame?

A2: Exposure to heat, sparks, open flames, or other ignition sources can easily ignite this chemical[2][3]. Containers may explode when heated[3]. During a fire, it may release irritating and toxic gases, such as carbon monoxide and carbon dioxide[3][6].

### Personal Protective Equipment (PPE)

Q3: What Personal Protective Equipment (PPE) is required when handling **2,3-Dimethyl-2-butene**?

A3: The following PPE should be worn:

- Eye Protection: Chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations[1][5][3]. Contact lenses should not be worn[5].
- Hand Protection: Neoprene or nitrile rubber gloves. Gloves must be inspected before use and disposed of properly after handling[5].
- Skin and Body Protection: A flame-retardant antistatic protective clothing is recommended. Wear suitable protective clothing to prevent skin exposure[5][3].
- Respiratory Protection: If working in an area where vapors or aerosols may be generated, a NIOSH-certified organic vapor respirator is recommended[5].

## Handling and Storage Procedures

Q4: What are the proper procedures for handling **2,3-Dimethyl-2-butene**?

A4: Always handle **2,3-Dimethyl-2-butene** in a well-ventilated area or under a chemical fume hood[3]. Use explosion-proof equipment and non-sparking tools[2][3]. Ground and bond containers and receiving equipment during transfer to prevent static discharge[5][3]. Avoid all personal contact, including inhalation of vapors and contact with eyes and skin[5][2]. Do not eat, drink, or smoke in the handling area[5][2].

Q5: What are the specific storage requirements for **2,3-Dimethyl-2-butene**?

A5: Store in a tightly closed container in a cool, dry, and well-ventilated place[1][3][6]. The recommended storage temperature is between 2-8°C (36-46°F). It should be stored in a designated flammables area away from heat, sparks, open flames, and other ignition sources[2][3][6]. Store away from incompatible materials such as strong oxidizing agents[5][6].

## Emergency and Spill Procedures

Q6: What should I do in case of accidental skin or eye contact?

A6:

- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of water or shower[2]. If irritation persists, seek medical attention[6].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek medical attention[5][6].

Q7: What is the correct procedure for cleaning up a small spill?

A7: For a small spill, first, ensure all ignition sources are removed and the area is well-ventilated[2][3]. Wear appropriate PPE. Contain the spill with an inert absorbent material like dry sand, earth, or vermiculite[3][7]. Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal[5][3][7]. Clean the affected area with soapy water[7].

Q8: What constitutes a major spill and how should it be handled?

A8: A major spill is one that is large in volume (e.g., greater than 10 gallons), involves a release to the environment, or is beyond the capability of trained lab personnel to clean up safely[8]. In such an event, evacuate the area immediately, alert others, and call emergency services[8][9].

## Quantitative Data Summary

### Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C6H12	[2][4]
Molecular Weight	84.16 g/mol	[4]
Appearance	Colorless Liquid	
Boiling Point	73 °C / 163 °F	
Melting Point	-75 °C / -103 °F	
Density	0.708 g/cm <sup>3</sup> at 25 °C	
Vapor Pressure	126.0 mmHg	[4]
Vapor Density	3 (Air = 1)	[10]

## Fire Safety and Storage Data

Parameter	Value	Source
Flash Point	-21 °C / -5.8 °F	[1]
Autoignition Temp.	401 °C / 753.8 °F	[3]
Flammability Limits	LEL: 1.2%, UEL: 7%	[10]
Recommended Storage	2 - 8 °C (36 - 46 °F)	
Storage Class	3 (Flammable liquids)	

## Experimental Protocols: Best Practices for Laboratory Handling

This section outlines a general workflow for safely using **2,3-Dimethyl-2-butene** in a laboratory experiment.

### Pre-Experiment Preparation

- Review Safety Data Sheet (SDS): Before starting any work, thoroughly read the SDS for **2,3-Dimethyl-2-butene**[9].

- Assemble PPE: Ensure all necessary PPE (chemical goggles, nitrile/neoprene gloves, flame-retardant lab coat) is available and in good condition[5][3].
- Prepare Workspace: Confirm the experiment will be conducted in a certified chemical fume hood. Ensure an emergency eyewash station and safety shower are accessible[5]. Remove all potential ignition sources from the immediate area[2].
- Spill Kit: Verify that a spill kit containing absorbent material for flammable liquids is readily available[7].

## Handling and Experimental Use

- Grounding: When transferring the liquid from a storage container, ensure both the container and the receiving vessel are properly grounded and bonded to prevent static electricity buildup[1][5][3].
- Dispensing: Use spark-proof tools and equipment for all transfers[1][2][3].
- Ventilation: Perform all manipulations that may produce vapors inside a fume hood to prevent accumulation[5][3].
- Heating: If heating is required, use a method that does not involve an open flame, such as a heating mantle or an oil bath with proper temperature controls.

## Post-Experiment Procedures

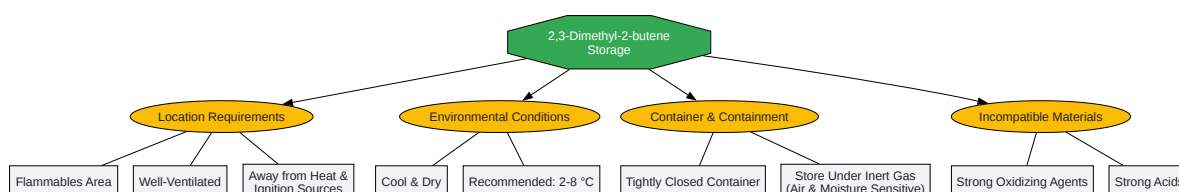
- Container Sealing: Tightly close the container of **2,3-Dimethyl-2-butene** immediately after use[5][3][6].
- Waste Disposal: Dispose of any waste material, including contaminated consumables, in a properly labeled hazardous waste container according to local and national regulations. Do not mix with other waste[5].
- Decontamination: Clean the work area thoroughly. Wash hands and any exposed skin with soap and water after the experiment is complete[5].
- Storage: Return the chemical to its designated, temperature-controlled storage location for flammables[6].

## Visualizations



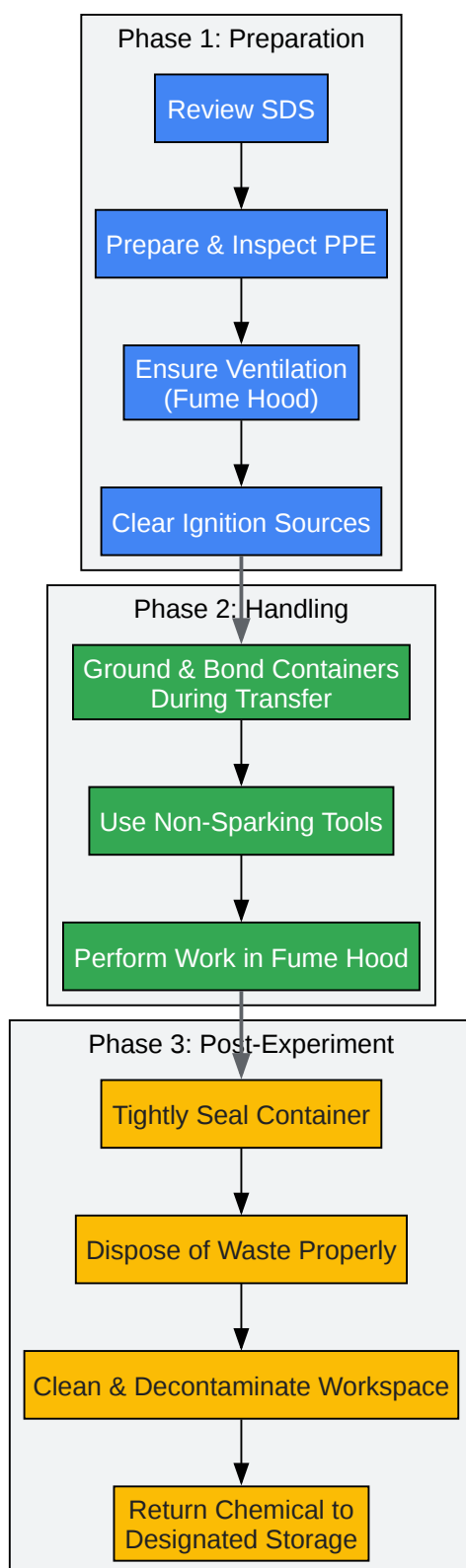
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Caption: Decision workflow for responding to a **2,3-Dimethyl-2-butene** spill.



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Caption: Key requirements for the safe storage of **2,3-Dimethyl-2-butene**.



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Caption: Safe experimental workflow for **2,3-Dimethyl-2-butene**.



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## References

- 1. fishersci.com [fishersci.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. 2,3-Dimethyl-2-butene(563-79-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. 2,3-Dimethyl-2-butene | C<sub>6</sub>H<sub>12</sub> | CID 11250 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. gelest.com [gelest.com]
- 6. fishersci.com [fishersci.com]
- 7. 5.4.1.1 Incidental Spill Cleanup Procedures | Environment, Health and Safety [ehs.cornell.edu]
- 8. ehs.fiu.edu [ehs.fiu.edu]
- 9. lin-web.clarkson.edu [lin-web.clarkson.edu]
- 10. 2,3-DIMETHYLBUTANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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